

Technical Monograph: 1-(4-Nitrobenzyl)piperidine

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Compound of Interest

Compound Name: 1-(4-Nitrobenzyl)piperidine

CAS No.: 59507-44-7

Cat. No.: B1332540

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Structure, Synthesis, and Pharmacological Utility of a Privileged Scaffold

Executive Summary

1-(4-Nitrobenzyl)piperidine (CAS: 59507-44-7) serves as a critical intermediate in medicinal chemistry, functioning primarily as a "masked" linker for the synthesis of complex bioactive molecules. Its structural utility lies in the combination of a basic piperidine headgroup—capable of hydrogen bonding and ionic interactions—and a lipophilic nitro-aromatic tail that can be selectively reduced to an aniline for downstream coupling. This guide details the physicochemical profile, validated synthetic protocols, and application of this scaffold in the development of CCR5 antagonists and antimycobacterial agents.

Part 1: Chemical Architecture & Physicochemical Profile[1]

The molecule consists of a piperidine ring attached via a methylene bridge to a para-substituted nitrobenzene. The methylene bridge acts as a flexible hinge, allowing the piperidine and aromatic ring to adopt various conformations within a receptor binding pocket.

Table 1: Core Chemical Data

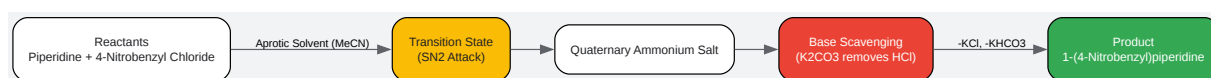
Property	Specification
IUPAC Name	1-[(4-Nitrophenyl)methyl]piperidine
CAS Number	59507-44-7
Molecular Formula	
Molecular Weight	220.27 g/mol
SMILES	<chem>C1CCN(CC1)CC2=CC=C(C=C2)[O-]</chem>
Appearance	Pale yellow to orange solid (or oil depending on purity)
pKa (Predicted)	~9.2 (Piperidine Nitrogen)
LogP (Predicted)	~2.3 - 2.6
Solubility	Soluble in DCM, Chloroform, DMSO, Methanol; Insoluble in Water

Part 2: Synthetic Routes & Optimization

The synthesis of **1-(4-Nitrobenzyl)piperidine** follows a classical nucleophilic substitution (S_N2) pathway. The reaction efficiency relies on the nucleophilicity of the secondary amine (piperidine) attacking the electrophilic benzylic carbon of 4-nitrobenzyl chloride.

Reaction Mechanism (DOT Visualization)

The following diagram illustrates the bimolecular nucleophilic substitution mechanism and the subsequent base-mediated deprotonation.



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Caption:

pathway for the benzylation of piperidine using potassium carbonate as a proton scavenger.

Validated Experimental Protocol

Objective: Synthesis of **1-(4-Nitrobenzyl)piperidine** on a 10 mmol scale.

Reagents:

- Piperidine (1.0 equiv, 10 mmol)
- 4-Nitrobenzyl chloride (1.0 equiv, 10 mmol)
- Potassium Carbonate (
) (2.0 equiv, 20 mmol)
- Acetonitrile (MeCN) or DMF (anhydrous, 30 mL)

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, suspend anhydrous (2.76 g) in MeCN (30 mL).
- Addition: Add piperidine (0.99 mL) to the suspension and stir at room temperature for 10 minutes.
- Initiation: Dropwise add a solution of 4-nitrobenzyl chloride (1.71 g) dissolved in minimal MeCN. Note: The reaction is exothermic; cooling to 0°C during addition may be required for larger scales.
- Reaction: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor progress via TLC (Mobile phase: 5% MeOH in DCM). The starting chloride spot should disappear.
- Work-up: Cool to room temperature. Filter off the inorganic salts (/KCl).

- Extraction: Concentrate the filtrate under reduced pressure. Dissolve the residue in Ethyl Acetate (50 mL) and wash with water (2 x 20 mL) and brine (1 x 20 mL).

- Purification: Dry the organic layer over

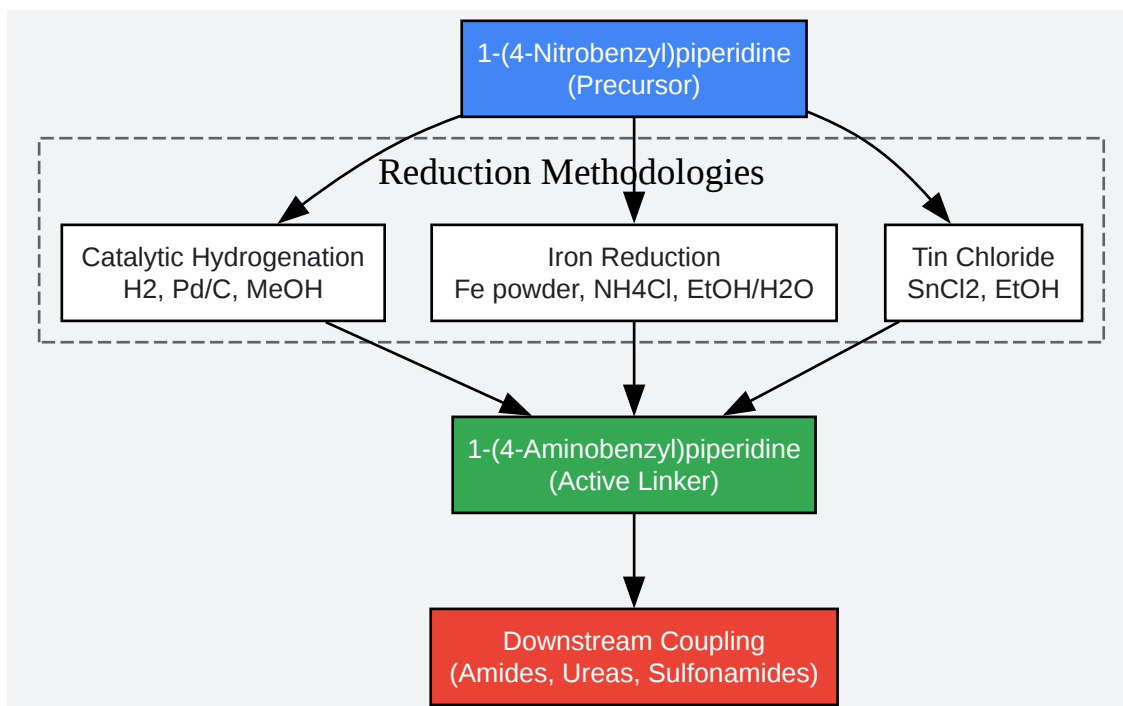
, filter, and concentrate. If necessary, purify via column chromatography (Silica gel, Hexane:EtOAc gradient) or recrystallize from ethanol.

Part 3: Functional Derivatization (The "Why")

The primary value of **1-(4-Nitrobenzyl)piperidine** in drug discovery is its role as a precursor. The nitro group is robust during initial synthesis but can be selectively reduced to an aniline (amine), creating a "handle" for further chemical elaboration (e.g., amide coupling, urea formation).

Reduction Pathway

This transformation converts the electron-withdrawing nitro group into an electron-donating amino group, significantly altering the electronic properties and solubility of the scaffold.



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Caption: Reduction strategies to convert the nitro-precursor into the active aniline linker for library synthesis.

Part 4: Pharmacological Relevance

The **1-(4-Nitrobenzyl)piperidine** scaffold (and its amine derivative) appears frequently in high-impact medicinal chemistry campaigns.

CCR5 Antagonists (HIV Entry Inhibitors)

Research into piperidine-based CCR5 antagonists has utilized this scaffold to construct "piperazino-piperidine" based inhibitors.^[1] The 4-substituted piperidine core mimics the structural motifs found in potent antagonists like Sch-350634. The benzyl linker provides the necessary spacing to interact with hydrophobic pockets within the G-protein coupled receptor (GPCR).

Antimycobacterial Agents (MenA Inhibitors)

In the search for new Tuberculosis (TB) treatments, this scaffold has been explored as an inhibitor of MenA (1,4-dihydroxy-2-naphthoate isoprenyltransferase). The lipophilic benzyl-piperidine tail aids in penetrating the mycobacterial cell wall and interacting with the membrane-bound enzyme, disrupting the biosynthesis of menaquinone (Vitamin K2), which is essential for bacterial respiration.

Sigma Receptor Ligands

The basic nitrogen of the piperidine ring, combined with the aromatic benzyl group, forms a classic pharmacophore for Sigma-1 (

) receptor binding. These ligands are investigated for neuroprotective and antipsychotic properties.

Part 5: Safety & Handling

- **Nitro-Aromatics:** Compounds containing nitro-aromatic moieties can be potentially mutagenic or toxic. Handle with gloves and in a fume hood.
- **Skin Irritation:** The compound is a skin and eye irritant (H315, H319).

- Storage: Store in a cool, dry place (2-8°C recommended) to prevent degradation or oxidation of the methylene bridge.

References

- ChemicalBook. **1-(4-nitrobenzyl)piperidine** synthesis and properties. Retrieved from
- National Institutes of Health (NIH) - PubMed. Facile synthesis of 4-substituted-4-aminopiperidine derivatives, the key building block of piperazine-based CCR5 antagonists. Retrieved from
- Santa Cruz Biotechnology. 1-(4-nitrophenyl)piperidine Product Data. Retrieved from [2]
- National Institutes of Health (NIH) - PMC. SAR study of piperidine derivatives as inhibitors of MenA from Mycobacterium tuberculosis. Retrieved from
- Organic Chemistry Portal. Synthesis of Piperidines. Retrieved from

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Sources

- 1. Facile synthesis of 4-substituted-4-aminopiperidine derivatives, the key building block of piperazine-based CCR5 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-(4-nitrophenyl)piperidine | CAS 6574-15-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
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